

Decylamine vapor pressure and pKa value

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Compound of Interest

Compound Name: Decylamine

Cat. No.: B041302

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Quantitative Data Summary: Decylamine

The vapor pressure and pKa are fundamental parameters that dictate the physical behavior and reactivity of **decylamine**. The following table summarizes the experimentally determined values for these properties.

Physicochemical Property	Value	Conditions (Temperature)
Vapor Pressure	0.21 mmHg (0.028 kPa)	25 °C
pKa (Acid Dissociation Constant)	10.64	25 °C

Experimental Protocols

Accurate determination of physicochemical properties requires precise and validated experimental methods. The following sections detail the common protocols for measuring the vapor pressure and pKa of primary amines like **decylamine**.

Vapor Pressure Determination: Static Method

The static method is a highly accurate technique for measuring the vapor pressure of pure substances, particularly those with low volatility. It involves introducing a degassed sample into an evacuated, temperature-controlled chamber and measuring the equilibrium pressure directly.

Detailed Methodology:

- **Sample Preparation:** A high-purity sample of **decylamine** is obtained. It is crucial to degas the sample thoroughly to remove dissolved volatile impurities (like air) that would contribute to the total pressure. This is typically achieved through several freeze-pump-thaw cycles under vacuum.
- **Apparatus:** A static apparatus consists of a sample cell connected to a high-vacuum line and a high-precision pressure transducer, such as a capacitance diaphragm gauge. The sample cell is housed within a thermostat or cryostat capable of maintaining a stable temperature with high precision (e.g., ± 0.01 K)[1].
- **Measurement:**
 - The degassed **decylamine** sample is introduced into the sample cell.
 - The cell is brought to the desired temperature and allowed to reach thermal equilibrium.
 - The system is isolated from the vacuum pump, and the pressure exerted by the vapor in equilibrium with the liquid is measured by the transducer.
 - Measurements are repeated at various temperatures to generate a vapor pressure curve[1].
- **Data Analysis:** The collected data (pressure vs. temperature) can be fitted to thermodynamic models, such as the Antoine equation or the Clausius-Clapeyron equation, to describe the temperature dependency of the vapor pressure.

pKa Determination: Potentiometric Titration

Potentiometric titration is a widely used, simple, and reliable method for determining the pKa of acids and bases.[2] It involves monitoring the pH of a solution as a titrant of known concentration is added incrementally.[3]

Detailed Methodology:

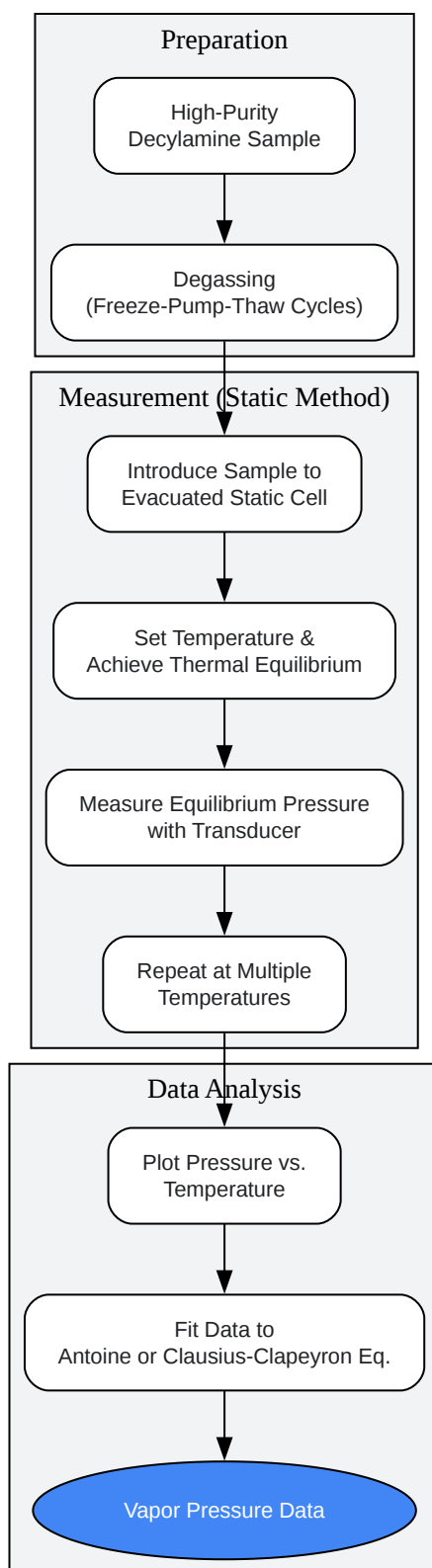
- **Sample Preparation:** A precise amount of **decylamine** is dissolved in purified water to create a solution of known concentration (e.g., 0.01 M). Since **decylamine** is a base, it is titrated

with a standardized strong acid, such as hydrochloric acid (HCl). Alternatively, its hydrochloride salt can be prepared and titrated with a standardized strong base like sodium hydroxide (NaOH).

- Apparatus: The setup includes a high-precision pH meter with a combination glass electrode, a magnetic stirrer, and a calibrated burette for the accurate addition of the titrant.^[3] The entire system is typically kept at a constant temperature (e.g., 25 °C) using a water bath.
- Titration:
 - The **decylamine** solution is placed in a beaker with the pH electrode and a magnetic stir bar.
 - The titrant (e.g., 0.1 M HCl) is added in small, precise increments from the burette.
 - After each addition, the solution is allowed to stabilize, and the pH is recorded.^[4]
- Data Analysis: A titration curve is constructed by plotting the measured pH versus the volume of titrant added. The equivalence point is identified from the steepest part of the curve. The pKa is determined from the pH at the half-equivalence point, where the concentrations of the protonated amine (R-NH₃⁺) and the free amine (R-NH₂) are equal, according to the Henderson-Hasselbalch equation.

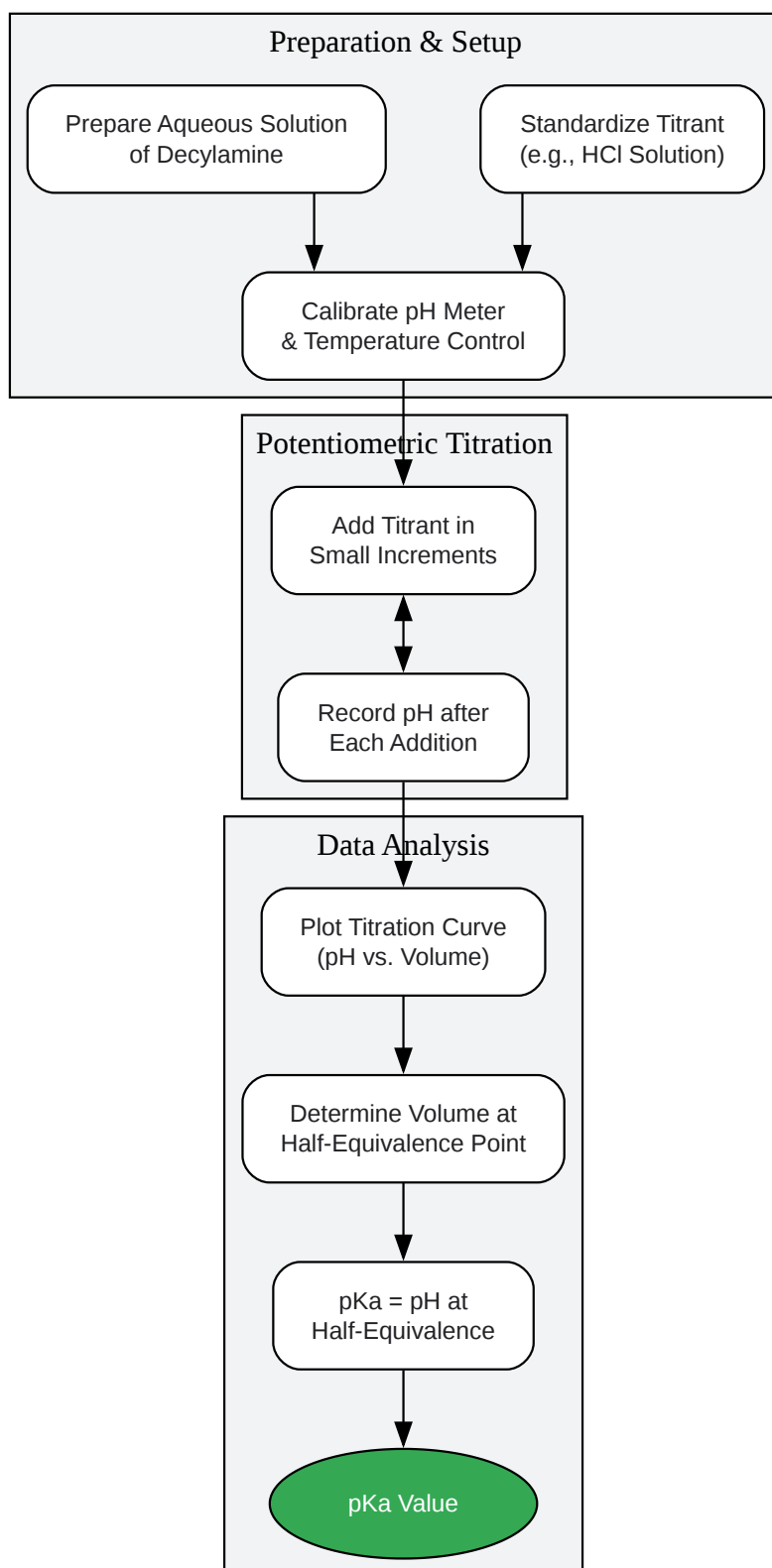
Visualization of Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical workflows for the experimental determination of vapor pressure and pKa.



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Caption: Workflow for vapor pressure determination using the static method.



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Caption: Workflow for pKa determination using potentiometric titration.

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